

Application Notes and Protocols for Benzyl Alcohol-13C6 Metabolomics

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Compound of Interest

Compound Name: Benzyl alcohol-13C6

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These application notes provide detailed protocols for the sample preparation and analysis of **Benzyl alcohol-13C6** for metabolomics studies. The inclusion of a stable isotope-labeled internal standard, **Benzyl alcohol-13C6**, is critical for accurate quantification by correcting for variations in sample extraction, derivatization, and analysis.^{[1][2][3]}

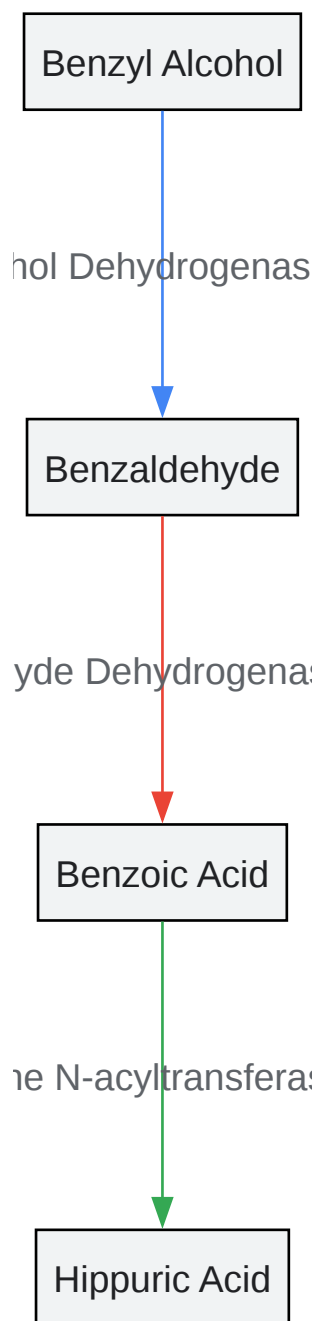
Introduction

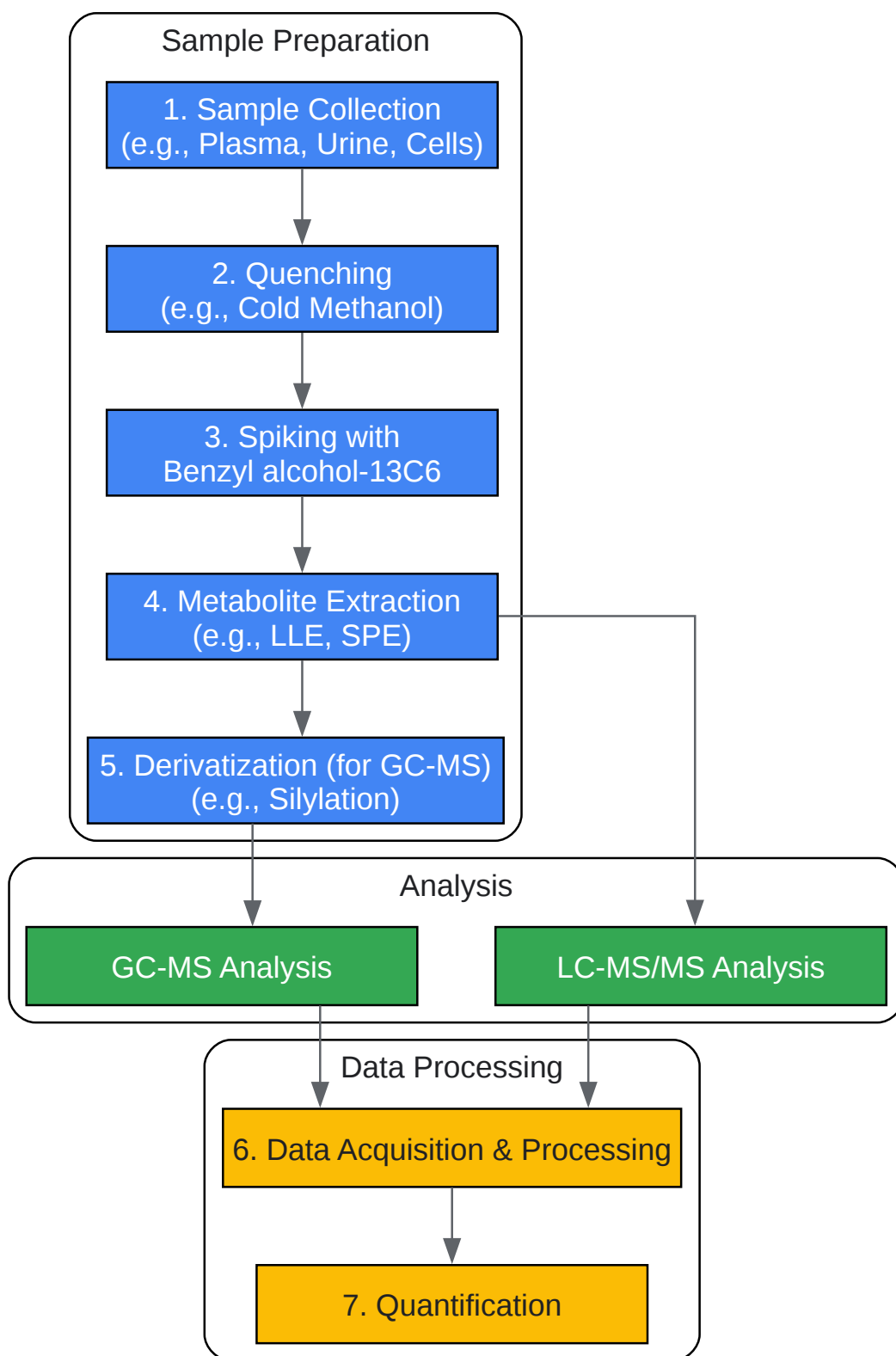
Benzyl alcohol is an aromatic alcohol widely used as a preservative in pharmaceutical formulations.^{[4][5]} Understanding its metabolic fate is crucial for assessing its safety and efficacy. Metabolomics studies, particularly those employing stable isotope-labeled internal standards like **Benzyl alcohol-13C6**, offer a robust platform for quantifying benzyl alcohol and its metabolites in biological systems. This document outlines the necessary steps for sample preparation, including quenching, extraction, and derivatization, for both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) analysis.

Metabolic Pathway of Benzyl Alcohol

Benzyl alcohol is primarily metabolized in the liver. The initial step involves the oxidation of benzyl alcohol to benzaldehyde, a reaction catalyzed by alcohol dehydrogenase.^{[6][7][8]} Benzaldehyde is then further oxidized to benzoic acid by aldehyde dehydrogenase.^{[7][9]}

Finally, benzoic acid is conjugated with glycine to form hippuric acid, which is then excreted in the urine.





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